

Technical Guide: Solubility and Stability of CY 208-243 in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of the selective dopamine D1 receptor agonist, **CY 208-243**, in dimethyl sulfoxide (DMSO). The information herein is compiled from publicly available product data sheets to assist researchers in the proper handling and storage of this compound for experimental use.

Solubility Data

CY 208-243 exhibits good solubility in DMSO, making it a suitable solvent for preparing stock solutions for in vitro studies. Quantitative data from various suppliers is summarized below. It is noted that sonication may be required to achieve maximum solubility, and the use of fresh, anhydrous DMSO is recommended as its hygroscopic nature can affect solubility.[1]



Parameter	Value	Source	
Maximum Solubility	50 mg/mL MedChemExpress[1]		
(equivalent to 182.24 mM)			
Reported Solubility	Soluble to 100 mM	R&D Systems, APExBIO, Amerigo Scientific[2][3]	
Solvent	Dimethyl Sulfoxide (DMSO)	Multiple Sources[1][2][3][4]	
Notes	Ultrasonic assistance is recommended.[1] Use of newly opened, non-hygroscopic DMSO is advised for optimal results.[1]		

Stability and Storage

The stability of **CY 208-243** is dependent on the storage conditions, both in its solid (powder) form and when dissolved in DMSO. Proper storage is critical to prevent degradation and ensure the compound's activity and integrity over time. Repeated freeze-thaw cycles should be avoided. It is best practice to aliquot stock solutions into single-use volumes.

Form	Storage Temperature	Storage Duration	Source
In Solvent (DMSO)	-80°C	6 months	MedChemExpress[1]
-20°C	1 month	MedChemExpress[1]	
Powder	-20°C	3 years	MedChemExpress[1]
4°C	2 years	MedChemExpress[1]	
Room Temperature	Not specified for long- term; suitable for shipping.	R&D Systems, CP Lab Safety[5]	_

Recommended Experimental Protocols



While detailed, user-validated stability studies are not publicly available, the following protocols are based on supplier recommendations for the preparation and storage of **CY 208-243** solutions.

Protocol for Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution of CY 208-243.

- Weighing: Accurately weigh the required mass of CY 208-243 powder (Molecular Weight: 274.36 g/mol [1]) in a sterile microcentrifuge tube. For example, for 1 mL of a 100 mM solution, weigh 27.44 mg.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO. It is crucial to use a
 new or properly stored bottle of DMSO to avoid issues with water absorption, which can
 impact solubility.[1]
- Dissolution: Vortex the solution briefly. To ensure complete dissolution, place the tube in an ultrasonic bath for several minutes until the solution is clear and no particulates are visible.[1]
- Verification: Visually inspect the solution against a light source to confirm complete dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile cryovials.

Protocol for Storage of DMSO Stock Solution

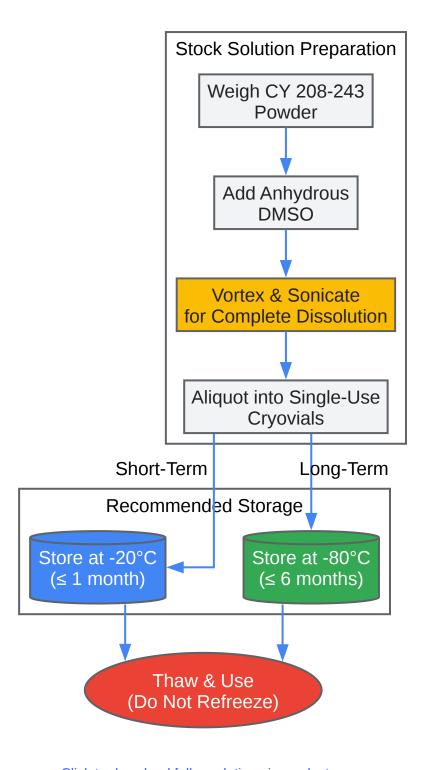
Proper storage is essential to maintain the stability of the compound.

- Short-Term Storage: For use within one month, store the aliquoted stock solution at -20°C.[1]
- Long-Term Storage: For storage periods up to six months, store the aliquots at -80°C.[1]
- Handling: When ready to use, remove a single aliquot from the freezer and allow it to thaw
 completely at room temperature. Briefly centrifuge the vial to collect the contents at the
 bottom before opening. Do not refreeze any unused portion of the thawed aliquot.



Visual Workflow and Pathway Representation

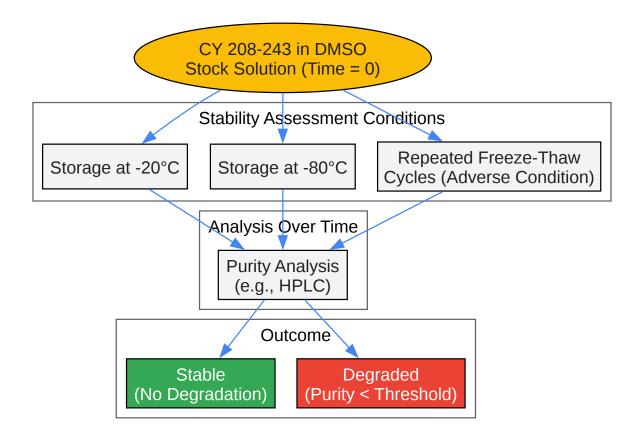
The following diagrams illustrate the recommended workflow for handling **CY 208-243** and a conceptual pathway for its stability assessment.



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Caption: Workflow for preparing and storing CY 208-243 in DMSO.



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Caption: Logical workflow for a time-course stability study.

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